

physical and chemical properties of 4-Acetamidobenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Acetamidobenzaldehyde

Cat. No.: B092706

[Get Quote](#)

An In-depth Technical Guide to 4-Acetamidobenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-Acetamidobenzaldehyde** (CAS No. 122-85-0). It includes detailed experimental protocols and summarizes key data in a structured format for ease of reference and comparison.

Core Chemical and Physical Properties

4-Acetamidobenzaldehyde, also known as p-acetamidobenzaldehyde or 4-formylacetanilide, is an organic compound featuring both an aldehyde and an acetamido functional group attached to a benzene ring at the para position.^[1] This dual functionality makes it a valuable intermediate in various synthetic applications, particularly in the pharmaceutical and agrochemical industries.^[1]

Appearance: The compound typically presents as a white to light yellow crystalline powder.^[1]
^[2]

Stability and Storage: It is stable under normal temperatures and pressures.^[2] For storage, it is recommended to keep the container tightly closed in a dry, cool, and well-ventilated place,

protected from direct sunlight.^[3] The compound is noted to be air-sensitive.^[2]^[4]

The following table summarizes the key quantitative properties of **4-Acetamidobenzaldehyde**.

Property	Value	Source(s)
Identifiers		
CAS Number	122-85-0	[2][5][6][7]
Molecular Formula	C ₉ H ₉ NO ₂	[1][2][5][7]
Molecular Weight	163.17 g/mol	[6][7]
IUPAC Name	N-(4-formylphenyl)acetamide	[7][8]
InChI Key	SKLUWKYNZNXLX-UHFFFAOYSA-N	[2][6][8]
SMILES	<chem>CC(=O)NC1=CC=C(C=O)C=C1</chem>	[2][6][8]
Physical Properties		
Melting Point	148-158 °C	[5][6][8][9][10]
Boiling Point	384.3 ± 25.0 °C at 760 mmHg	[5][9]
Density	1.2 ± 0.1 g/cm ³	[5][9]
Flash Point	181.8 ± 23.3 °C	[5][9]
Vapor Pressure	4.12E-06 mmHg at 25°C	[9]
Solubility & Partitioning		
Water Solubility	3.247 g/L (at 25 °C); Sparingly soluble	[2][4]
Organic Solvent Solubility	Soluble in ethanol and acetone	[1][2]
LogP	1.25	[5]
Spectroscopic Data		
Refractive Index	1.622	[9]
Topological Polar Surface Area	46.2 Å ²	[2]

Experimental Protocols

This section details methodologies for the synthesis, purification, and analysis of **4-Acetamidobenzaldehyde**.

A common method for the synthesis of **4-Acetamidobenzaldehyde** is the acetylation of p-aminobenzaldehyde using acetic anhydride.^[2]

Materials:

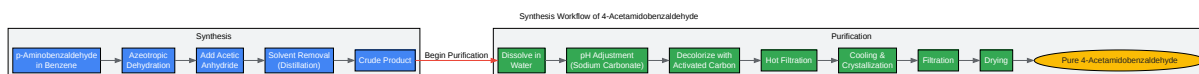
- p-Aminobenzaldehyde
- Benzene (or a suitable alternative solvent)
- Acetic anhydride
- Sodium carbonate
- Activated carbon
- Water

Procedure:

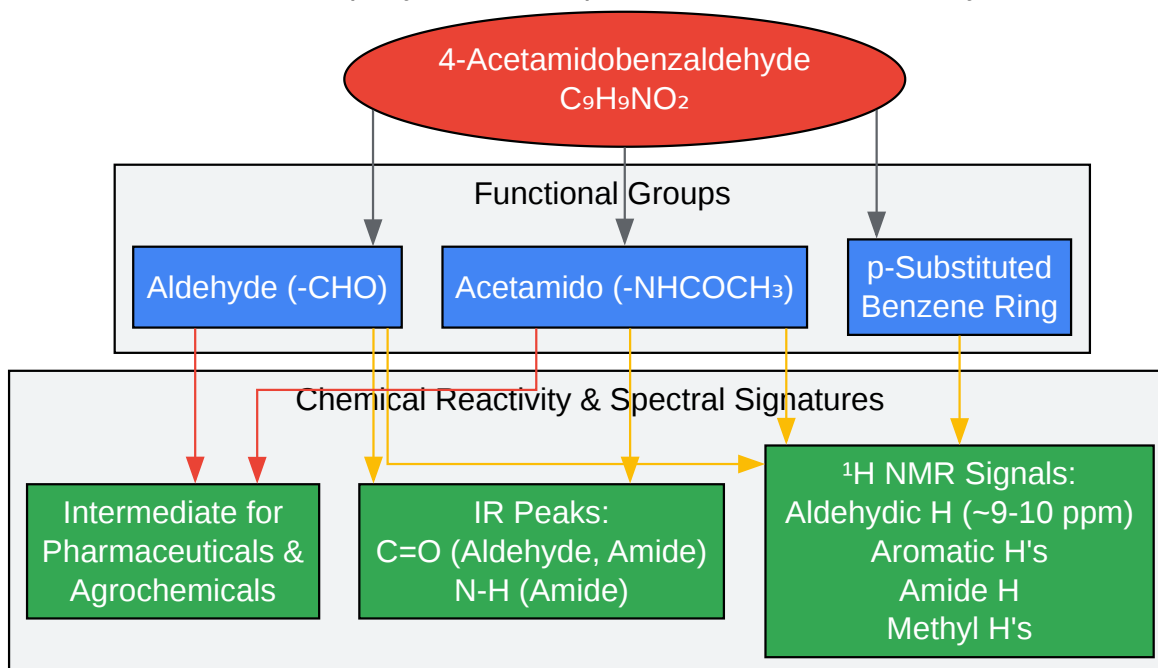
- Azeotropically dehydrate a solution of p-aminobenzaldehyde in benzene.
- Add acetic anhydride to the dehydrated benzene solution.
- Distill the mixture to recover the benzene solvent. Steam distillation can be used to remove any residual benzene.
- Add water to the resulting reaction product.
- Adjust the pH of the solution to 6.8-7.0 using sodium carbonate.
- Heat the solution to 95-100°C and add activated carbon for decolorization.
- Filter the hot solution under pressure to remove the activated carbon.

- Cool the filtrate to induce crystallization.
- Collect the crystals by filtration.
- Dry the purified **4-Acetamidobenzaldehyde** crystals at 60-65°C.[2]

The following diagram illustrates the workflow for the synthesis and purification of **4-Acetamidobenzaldehyde**.



Structure-Property Relationship of 4-Acetamidobenzaldehyde



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 122-85-0: 4-Acetamidobenzaldehyde | CymitQuimica [cymitquimica.com]
- 2. Page loading... [wap.guidechem.com]
- 3. fishersci.com [fishersci.com]
- 4. 4-Acetamidobenzaldehyde | 122-85-0 [chemicalbook.com]
- 5. 4-Acetamidobenzaldehyde | CAS#:122-85-0 | Chemsrce [chemsrc.com]
- 6. 对乙酰氨基苯甲醛 technical grade | Sigma-Aldrich [sigmaaldrich.com]
- 7. 4-Acetamidobenzaldehyde | C₉H₉NO₂ | CID 73942 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 4-Acetamidobenzaldehyde, 98% 100 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 9. 4-Acetamidobenzaldehyde | 122-85-0 [chemnet.com]
- 10. 4-Acetamidobenzaldehyde, 98% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- To cite this document: BenchChem. [physical and chemical properties of 4-Acetamidobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092706#physical-and-chemical-properties-of-4-acetamidobenzaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com